

Application Notes and Protocols for N-butylbutanamide

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Compound of Interest

Compound Name: *N-butylbutanamide*

Cat. No.: B1268219

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Disclaimer: Specific handling and storage data for **N-butylbutanamide** is limited. The following protocols are based on general laboratory best practices for handling combustible solids that are also skin, eye, and respiratory irritants. Always consult the most recent Safety Data Sheet (SDS) from your supplier and perform a thorough risk assessment before use.

Introduction

N-butylbutanamide (CAS: 10264-16-1, Molecular Formula: $C_8H_{17}NO$) is a chemical compound with applications in various research and development fields.^{[1][2]} Due to its hazard profile, proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound. This document provides detailed protocols for the safe handling and storage of **N-butylbutanamide**.

Hazard Identification and Classification

N-butylbutanamide is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation.^{[1][3]}
- Serious Eye Irritation (H319): Causes serious eye irritation.^{[1][3]}
- Respiratory Irritation (H335): May cause respiratory irritation.^{[1][3]}

- Combustible Solid: Classified under Storage Class 11 for combustible solids.[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

While specific quantitative data for **N-butylbutanamide** is not extensively available, the following table summarizes its key chemical and physical properties.

Property	Value	Source
CAS Number	10264-16-1	[2]
Molecular Formula	C ₈ H ₁₇ NO	[1] [5]
Molecular Weight	143.23 g/mol	[1] [2] [5]
Physical Form	Solid	[2]
Storage Class	11 (Combustible Solids)	[2] [4]

Experimental Protocols

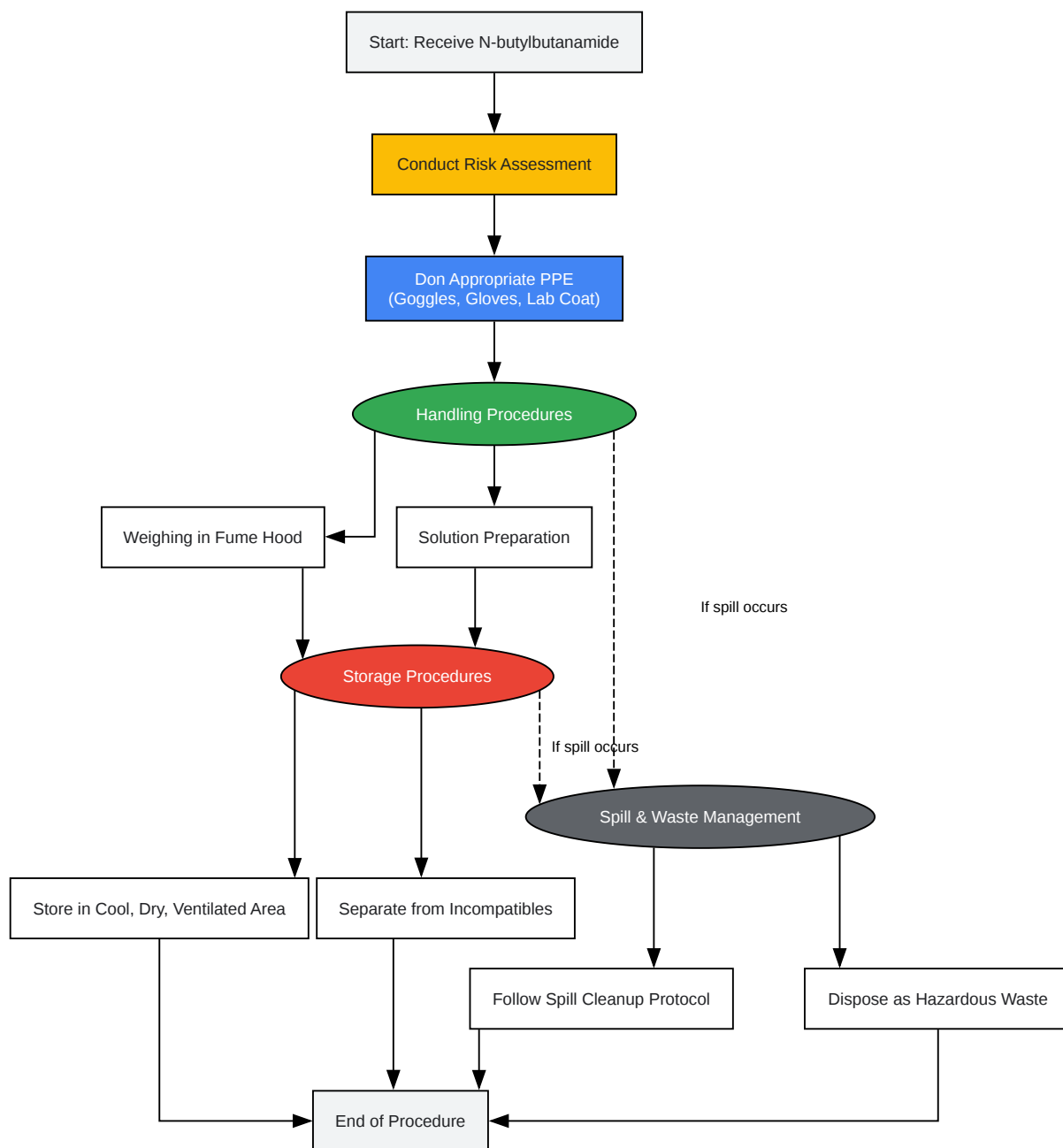
A risk assessment should always be conducted prior to handling **N-butylbutanamide** to determine the appropriate PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: If handling in a way that generates dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.
- Ventilation: All handling of **N-butylbutanamide** should be performed in a well-ventilated area, preferably within a chemical fume hood.
- Weighing:
 - Ensure the analytical balance is inside a chemical fume hood or a ventilated enclosure.

- Use anti-static weighing paper or a suitable container.
- Carefully transfer the desired amount of **N-butylbutanamide** using a clean spatula.
- Avoid creating dust.
- Clean any spills on the balance immediately.
- Solution Preparation:
 - Add the weighed **N-butylbutanamide** to the solvent slowly.
 - If the dissolution is exothermic, use an ice bath to control the temperature.
 - Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.
- General Precautions:
 - Avoid contact with skin and eyes.
 - Avoid inhalation of dust or vapors.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.
- Container: Store in a tightly closed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.
- Incompatibilities: While specific incompatibility data for **N-butylbutanamide** is limited, it is prudent to store it away from strong oxidizing agents and strong bases.
- Spill Cleanup:
 - Evacuate the area if the spill is large or in a poorly ventilated space.

- Wear appropriate PPE.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- Waste Disposal:
 - Dispose of waste **N-butylbutanamide** and any contaminated materials in accordance with local, state, and federal regulations.
 - Do not dispose of down the drain.

Visualizations



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Caption: Workflow for Safe Handling and Storage of **N-butylbutanamide**.

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References

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